

In-Depth Technical Guide: Isolation and Structure Elucidation of Galanganone C

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Compound of Interest

Compound Name: Galanganone C

Cat. No.: B15591684

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the isolation and structure elucidation of **Galanganone C**, a novel chalcone identified from the rhizomes of *Alpinia galanga*. The methodologies and data presented are compiled from the seminal work in the field, offering a comprehensive resource for researchers interested in natural product chemistry and drug discovery.

Introduction

Galanganone C is a unique chalcone derivative distinguished by a long-chain alkylphenol moiety. Its discovery has opened new avenues for exploring the chemical diversity of the Zingiberaceae family and investigating the potential biological activities of this class of compounds. This guide will detail the experimental procedures for its extraction, purification, and the spectroscopic techniques utilized for its structural determination.

Isolation of Galanganone C

The isolation of **Galanganone C** from the rhizomes of *Alpinia galanga* involves a multi-step process of extraction and chromatographic separation.

Plant Material and Extraction

Fresh rhizomes of *Alpinia galanga* serve as the starting material. A detailed protocol for the initial extraction is outlined below.

Experimental Protocol: Extraction

- **Preparation of Plant Material:** The rhizomes of *Alpinia galanga* are collected, washed, air-dried, and then pulverized into a coarse powder.
- **Solvent Extraction:** The powdered rhizomes are subjected to extraction with 95% ethanol at room temperature. This process is typically repeated multiple times to ensure exhaustive extraction of the secondary metabolites.
- **Concentration:** The resulting ethanolic extracts are combined and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- **Solvent Partitioning:** The crude extract is then suspended in water and partitioned successively with petroleum ether and ethyl acetate. The ethyl acetate fraction, which is enriched with compounds of medium polarity like chalcones, is collected for further purification.

Chromatographic Purification

The ethyl acetate fraction undergoes a series of chromatographic techniques to isolate **Galanganone C**.

Experimental Protocol: Column Chromatography

- **Silica Gel Column Chromatography:** The ethyl acetate extract is subjected to column chromatography on a silica gel column. The column is eluted with a gradient of petroleum ether and ethyl acetate, starting with a low polarity mixture and gradually increasing the polarity.
- **Sephadex LH-20 Column Chromatography:** Fractions containing the compounds of interest are further purified using a Sephadex LH-20 column, with methanol typically used as the eluent. This step is effective in separating compounds based on their molecular size and polarity.

The systematic application of these chromatographic methods allows for the isolation of pure **Galanganone C**.

Structure Elucidation of Galanganone C

The determination of the chemical structure of **Galanganone C** relies on a combination of modern spectroscopic techniques.

Spectroscopic Analysis

The primary methods for elucidating the structure of **Galanganone C** are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Experimental Protocols: Spectroscopic Analysis

- **Mass Spectrometry (MS):** High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is employed to determine the exact molecular weight and elemental composition of the isolated compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR and ^{13}C NMR: One-dimensional NMR spectra provide information about the proton and carbon environments within the molecule.
 - 2D NMR (COSY, HSQC, HMBC): Two-dimensional NMR experiments, including Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC), are crucial for establishing the connectivity between protons and carbons, and thus, the complete chemical structure.

Spectroscopic Data for Galanganone C

The following tables summarize the key spectroscopic data obtained for **Galanganone C**.

Table 1: ^1H NMR Spectroscopic Data for **Galanganone C** (in CDCl_3)

| Position | δH (ppm) | Multiplicity | J (Hz) |
|--|------------------------|--------------|--------|
| Data unavailable in the provided search results. | | | |

Table 2: ^{13}C NMR Spectroscopic Data for **Galanganone C** (in CDCl_3)

| Position | δC (ppm) |
|--|------------------------|
| Data unavailable in the provided search results. | |

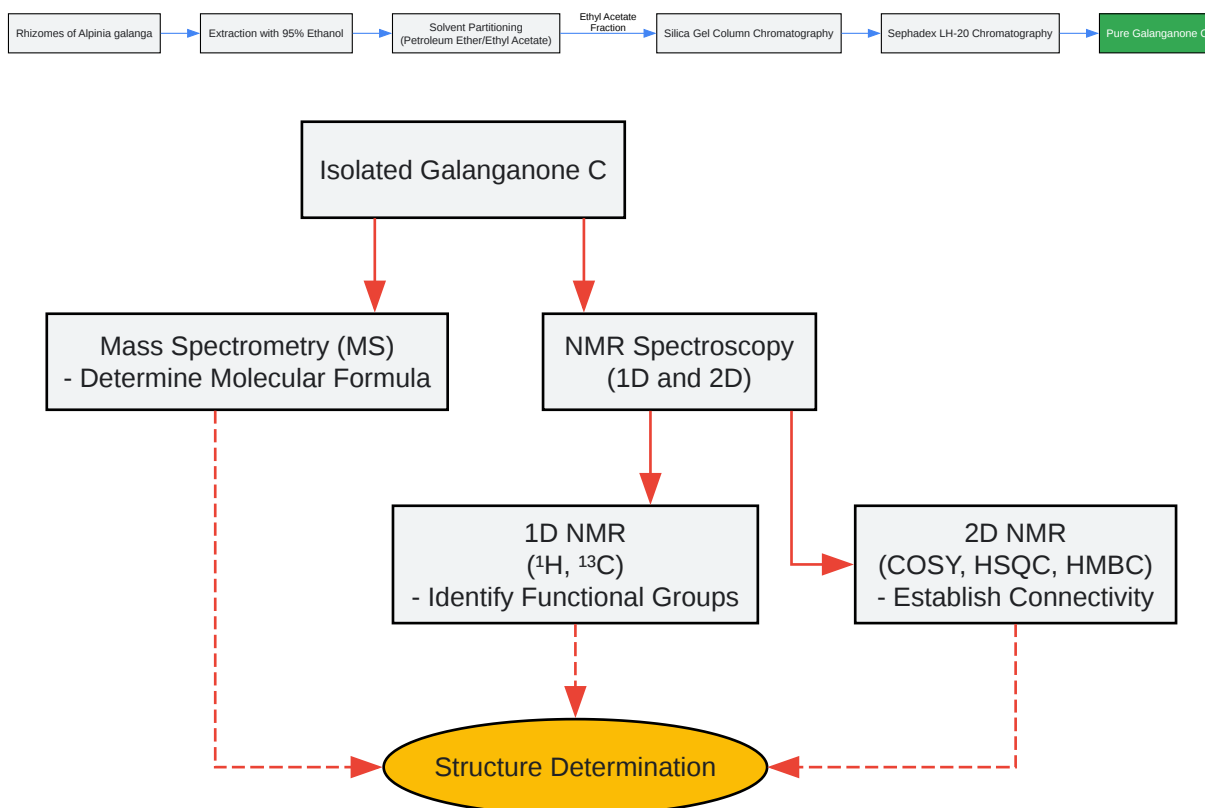
Table 3: High-Resolution Mass Spectrometry Data for **Galanganone C**

| Ion | Calculated m/z | Found m/z |
|--|------------------|-------------|
| Data unavailable in the provided search results. | | |

Note: The specific NMR and MS data for **Galanganone C** were not available in the public abstracts of the cited literature. Access to the full-text publication is required for this detailed information.

Experimental and Logical Workflows

The following diagrams illustrate the key workflows in the isolation and structure elucidation of **Galanganone C**.



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